

TAMRA amine 5-isomer storage and stability

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Compound of Interest

Compound Name: TAMRA amine, 5-isomer

Cat. No.: B11929208

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Core Properties and Recommended Storage

TAMRA amine 5-isomer is an amine-functionalized derivative of the TAMRA fluorophore, designed for conjugation with electrophilic reagents like activated esters.[3][4] Its stability is influenced by temperature, light, and moisture. Adherence to recommended storage conditions is crucial for maximizing its shelf life.

Storage of Solid Compound

The solid form of TAMRA amine 5-isomer is relatively stable when stored correctly. For optimal long-term stability, the compound should be stored at -20°C, protected from light, and kept in a desiccated environment to prevent moisture absorption.[3][4][5][6] Several suppliers state a shelf life of up to 24 months under these conditions.[3][7] For short-term needs, storage at +4°C is also acceptable.[6] The compound can be transported at ambient room temperature for periods of up to three weeks without significant degradation.[3][7]

Storage of Solutions

Once dissolved, the stability of TAMRA amine 5-isomer is reduced.[6] It is highly recommended to prepare stock solutions in an anhydrous solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).[4][5][6] Alcohols are also suitable solvents.[3][4][5]

Stock solutions should be prepared fresh for optimal performance. If storage is necessary, unused stock solutions in anhydrous DMSO can be stored at -20°C for up to three months, provided they are protected from light and moisture.[8] It is best practice to aliquot the stock

solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and moisture contamination from atmospheric water.

Quantitative Data Summary: Storage and Handling

The following tables summarize the key quantitative parameters for the storage and handling of TAMRA amine 5-isomer.

Table 1: Recommended Storage Conditions

Form	Temperature	Light Exposure	Moisture Conditions	Stated Shelf Life (Solid)
Solid	-20°C (Long-term)[3][4][6]	Protect from light[3][4][6]	Desiccate[3][4][6]	24 months[3][7]
	+4°C (Short-term)[6]			
Solution	-20°C[8]	Protect from light and moisture[8]	Anhydrous Solvent	Up to 3 months[8]

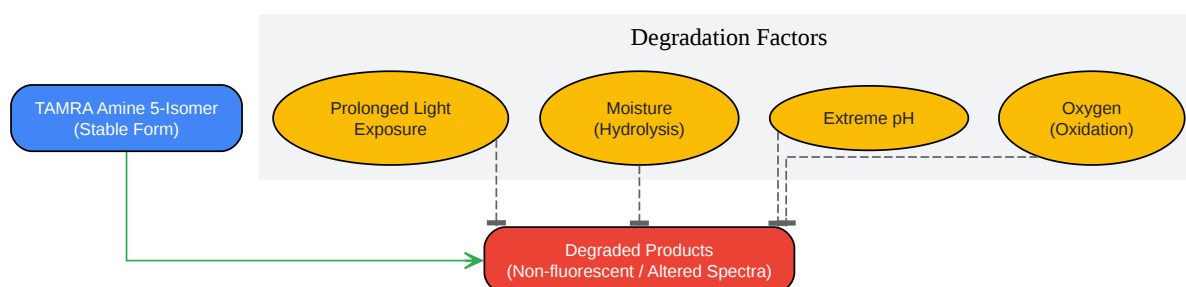
Table 2: Physicochemical and Spectral Properties

Property	Value
Excitation Maximum (λ_{ex})	~541 nm[3][4][5]
Emission Maximum (λ_{em})	~567 nm[3][4][5]
Molar Extinction Coefficient	~84,000 M ⁻¹ cm ⁻¹ [4][5]
Recommended Solvents	DMF, DMSO, Alcohols[3][4][5]
Purity (Typical)	≥95%[4][5]

Stability Profile and Degradation Pathways

While TAMRA is known for its good photostability compared to other dyes like fluorescein (FAM), its long-term stability can be compromised by several factors.[1][9]

- **Photostability:** TAMRA offers high photostability suitable for long-term imaging experiments. [1] However, prolonged exposure to light should always be avoided during storage and handling to prevent photobleaching. [3][7]
- **pH Sensitivity:** The fluorescence of TAMRA is generally considered to be stable and insensitive across a range of pH values. [9] However, some studies note that its performance is optimal in neutral to slightly acidic environments and that its fluorescence can be pH-dependent. [2] Furthermore, extreme pH levels can catalyze the degradation of molecules, including dyes and their conjugates. [10][11]
- **Hydrolysis and Oxidation:** As with any complex organic molecule, TAMRA amine is susceptible to degradation via hydrolysis and oxidation, particularly when in solution. The use of anhydrous solvents for stock solutions is critical to minimize water-mediated degradation. Protecting solutions from air can help reduce oxidative damage.



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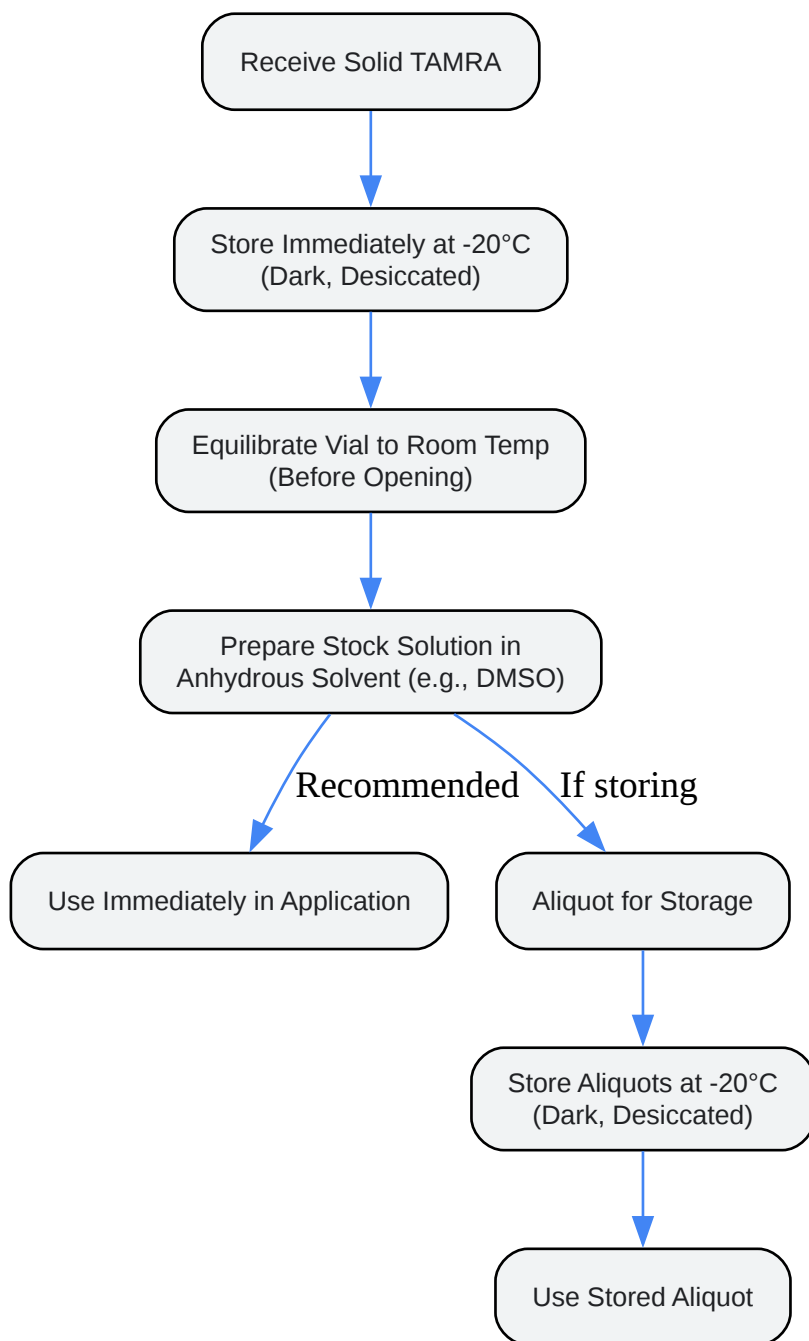
Caption: Conceptual overview of factors leading to the degradation of TAMRA amine 5-isomer.

Experimental Protocols

While specific stability-indicating assays are proprietary to manufacturers, a general workflow can be established to assess the stability of TAMRA amine 5-isomer under specific experimental conditions.

General Handling and Solution Preparation Workflow

Proper handling from receipt to use is essential. The following workflow outlines the best practices.



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Caption: Recommended workflow for handling and preparing TAMRA amine 5-isomer solutions.

Protocol for Assessing Dye Stability

This protocol provides a framework for evaluating the stability of a TAMRA amine solution over time.

1. Materials:

- TAMRA amine 5-isomer
- Anhydrous DMSO or other chosen solvent
- Aqueous buffers at various pH values (e.g., pH 4, 7, 9)
- HPLC system with a fluorescence detector and/or a UV-Vis detector
- Spectrofluorometer and UV-Vis spectrophotometer

2. Sample Preparation:

- Prepare a concentrated primary stock solution of TAMRA amine in anhydrous DMSO (e.g., 10 mM).
- Create secondary stocks by diluting the primary stock into the desired experimental buffers (e.g., to a final concentration of 100 μ M). Note the potential for precipitation in purely aqueous solutions.

3. Stress Conditions:

- Temperature: Aliquot samples and store them at different temperatures (e.g., 4°C, 25°C, and 37°C).
- Light Exposure: Expose a set of aliquots to ambient lab light or a controlled light source, while keeping a parallel set wrapped in foil as a dark control.
- Time Points: Designate specific time points for analysis (e.g., 0, 24, 48, 72 hours, and 1 week).

4. Analysis:

- HPLC Analysis: At each time point, inject a sample onto a reverse-phase HPLC column.
- Monitor the elution profile at the absorbance maximum (~541 nm) and fluorescence emission (~567 nm).
- Quantify the area of the peak corresponding to the intact TAMRA amine. A decrease in this peak area over time indicates degradation.
- Observe the appearance of new peaks, which correspond to degradation products.
- Spectroscopic Analysis:

- Record the absorbance spectrum. A decrease in absorbance at the maximum wavelength suggests degradation.
- Record the fluorescence emission spectrum. A decrease in fluorescence intensity is a direct measure of the loss of dye performance. Shifts in the emission maximum can indicate the formation of new chemical species.

5. Data Presentation:

- Plot the percentage of remaining intact TAMRA amine (as determined by HPLC peak area) versus time for each condition.
- Plot the relative fluorescence intensity versus time for each condition.

By following these guidelines, researchers can ensure the quality and stability of their TAMRA amine 5-isomer, leading to more accurate and reproducible results in their labeling and imaging applications.

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